

N-Methyl-o-toluidine CAS number 611-21-2 properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Methyl-o-toluidine**

Cat. No.: **B147340**

[Get Quote](#)

An In-depth Technical Guide to **N-Methyl-o-toluidine** (CAS 611-21-2)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Methyl-o-toluidine, with the Chemical Abstracts Service (CAS) registry number 611-21-2, is an aromatic organic compound belonging to the class of secondary amines.^[1] Structurally, it features a methyl group attached to the nitrogen atom of o-toluidine.^[1] Also known by synonyms such as N,2-Dimethylaniline and 2-(Methylamino)toluene, this compound typically presents as a colorless to pale yellow liquid with a characteristic aromatic odor.^{[1][2]} It serves as a significant intermediate in the synthesis of various organic compounds, including dyes and pigments.^{[1][3]} This guide provides a comprehensive overview of its properties, synthesis, applications, and safety protocols, tailored for a technical audience.

Physicochemical and Spectroscopic Properties

The fundamental physical and chemical characteristics of **N-Methyl-o-toluidine** are summarized below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	611-21-2	[1] [4]
Molecular Formula	C ₈ H ₁₁ N	[1] [4]
Molecular Weight	121.18 g/mol	[4]
Appearance	Colorless to pale yellow or green clear liquid	[1] [2] [5]
Boiling Point	207-210 °C	[2]
Melting Point	-10.08 °C (estimate)	[2]
Density	0.97-0.98 g/cm ³	[2] [5]
Flash Point	79.4 °C	[2] [5]
Refractive Index	1.562 - 1.565	[2] [5]
Water Solubility	Limited solubility; practically insoluble	[1] [2]
Solvent Solubility	Soluble in ethanol and ether	[1]
Vapor Pressure	0.225 mmHg at 25°C	[2]
pKa	4.72±0.10 (Predicted)	[2]

Spectroscopic Data

Spectroscopic data is essential for the structural confirmation and purity analysis of **N-Methyl-o-toluidine**.

Spectrum Type	Description / Availability	Source(s)
¹ H NMR	Spectrum available and confirms structure	[5] [6]
¹³ C NMR	Spectrum available	[7]
Mass Spectrometry (MS)	Electron ionization mass spectrum data available	[8] [9]
Infrared (IR) Spectroscopy	IR spectrum data available from NIST	[8]
UV/Visible Spectroscopy	UV/Visible spectrum data available from NIST	[8]

Safety and Handling

N-Methyl-o-toluidine is a hazardous chemical that requires strict safety protocols for handling and storage. It is classified as toxic if swallowed, in contact with skin, or if inhaled.[\[5\]](#)[\[10\]](#)

GHS Hazard and Precautionary Statements

Category	Code(s)	Description	Source(s)
Hazard Statements	H227	Combustible liquid.	[5] [10]
H301, H311, H331		Toxic if swallowed, in contact with skin, or if inhaled.	[5] [10]
H371, H373		May cause damage to organs through prolonged or repeated exposure.	[5] [10]
H412		Harmful to aquatic life with long lasting effects.	[5] [10]
Precautionary Statements	P210, P260, P270	Keep away from heat/sparks. Do not breathe vapors. Do not eat, drink or smoke when using.	[5] [10]
P280		Wear protective gloves/protective clothing/eye protection/face protection.	[10]
P301+P310, P302+P352, P304+P340		IF SWALLOWED: Immediately call a POISON CENTER. IF ON SKIN: Wash with plenty of water. IF INHALED: Remove person to fresh air.	[5] [10]
P403+P233, P405		Store in a well-ventilated place. Keep container tightly	[10]

closed. Store locked up.

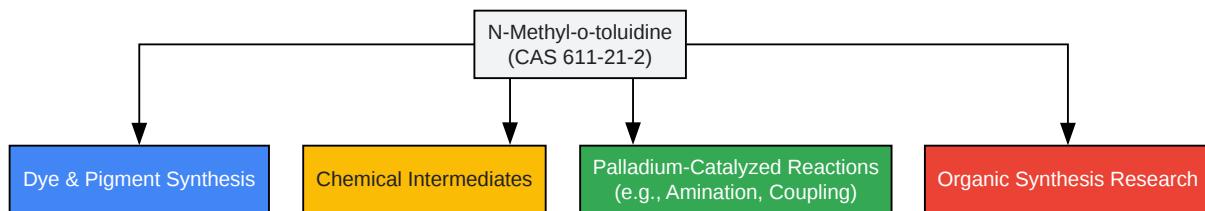
P501
Dispose of contents/container to an approved waste disposal plant. [5]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and inhalation of vapor.[10] Use only in a well-ventilated area or under a chemical fume hood.[11] Keep away from sources of ignition and prevent the buildup of electrostatic charge.[10]
- Storage: Store in a cool, dry, and well-ventilated place.[10][11] The compound is air and light sensitive; containers should be kept tightly closed and may require storage under an inert atmosphere.[5][10][11]

Reactivity and Applications

N-Methyl-o-toluidine's amine functionality makes it a versatile intermediate in organic synthesis.[1] Its primary applications are in the production of dyes, pigments, and other chemical intermediates.[1] It is also identified as a reactant for palladium-catalyzed coupling and amination reactions.[12] The parent compound, o-toluidine, is used extensively in producing pesticides, pharmaceuticals, and rubber vulcanization accelerators, suggesting similar synthetic utility for its N-methylated derivative.[3][13]



[Click to download full resolution via product page](#)

Caption: Key application areas for **N-Methyl-o-toluidine**.

Experimental Protocols

While a specific protocol for the mono-methylation of o-toluidine is not detailed in the provided results, a representative procedure can be adapted from established methods for N-alkylation of aromatic amines, such as the synthesis of N,N-dimethyl-o-toluidine.[\[14\]](#) The following protocol outlines a general approach for its synthesis.

Synthesis of N-Methyl-o-toluidine

This protocol describes the N-methylation of o-toluidine using a methylating agent.

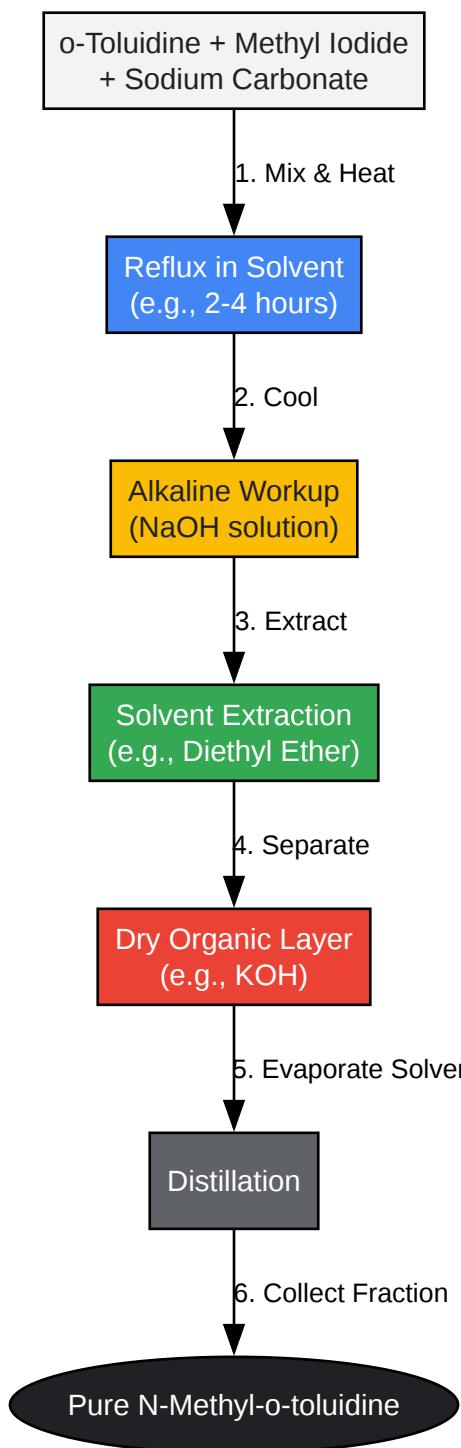
Materials:

- o-Toluidine
- Methylating agent (e.g., Methyl iodide, Dimethyl sulfate)
- Base (e.g., Sodium carbonate, Potassium carbonate)
- Solvent (e.g., Acetonitrile, Water)
- Diethyl ether or other extraction solvent
- Drying agent (e.g., Anhydrous sodium sulfate, Potassium hydroxide)
- Standard laboratory glassware for reflux, extraction, and distillation

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine o-toluidine (1 equivalent) and the chosen solvent.
- Addition of Base: Add the base (e.g., sodium carbonate, 1.2 equivalents) to the mixture.[\[14\]](#)
- Addition of Methylating Agent: While stirring, slowly add the methylating agent (e.g., methyl iodide, 1.1 equivalents) to the flask. An exothermic reaction may occur; maintain control with a water bath if necessary.

- Reflux: Heat the reaction mixture to reflux and maintain for several hours (e.g., 2-4 hours), monitoring the reaction progress by TLC or GC.[14]
- Workup: After cooling to room temperature, make the solution strongly alkaline with an aqueous sodium hydroxide solution.[14]
- Extraction: Transfer the mixture to a separatory funnel and extract the product into an organic solvent like diethyl ether (3x volumes).[14]
- Drying and Filtration: Combine the organic layers and dry over an anhydrous drying agent (e.g., solid potassium hydroxide).[14] Filter to remove the drying agent.
- Purification: Remove the solvent from the filtrate by rotary evaporation. Purify the crude product by fractional distillation under reduced pressure to yield **N-Methyl-o-toluidine**.[14]



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **N-Methyl-o-toluidine**.

Conclusion

N-Methyl-o-toluidine (CAS 611-21-2) is a valuable chemical intermediate with well-defined physicochemical properties. Its utility in the synthesis of dyes and as a reactant in modern catalytic chemistry underscores its importance in industrial and research settings. Due to its toxicity, adherence to stringent safety and handling protocols is mandatory. The provided data and protocols offer a foundational resource for professionals working with this versatile compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 611-21-2: N-Methyl-o-toluidine | CymitQuimica [cymitquimica.com]
- 2. 611-21-2 [chembk.com]
- 3. nbinfo.com [nbinfo.com]
- 4. chemeo.com [chemeo.com]
- 5. N-Methyl-o-toluidine | 611-21-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 6. N-METHYL-O-TOLUIDINE(611-21-2) 1H NMR [m.chemicalbook.com]
- 7. dev.spectrabase.com [dev.spectrabase.com]
- 8. N-Methyl-o-toluidine [webbook.nist.gov]
- 9. dev.spectrabase.com [dev.spectrabase.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. fishersci.com [fishersci.com]
- 12. N-METHYL-O-TOLUIDINE | 611-21-2 [chemicalbook.com]
- 13. innospk.com [innospk.com]
- 14. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [N-Methyl-o-toluidine CAS number 611-21-2 properties]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b147340#n-methyl-o-toluidine-cas-number-611-21-2-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com